

Application Notes and Protocols for Butabindide Stock Solution Preparation

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Compound of Interest

Compound Name: *Butabindide*

Cat. No.: *B1143052*

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Abstract

These application notes provide detailed protocols for the preparation, storage, and handling of **Butabindide** stock solutions for various experimental applications. **Butabindide** is a potent and selective inhibitor of tripeptidyl peptidase II (TPP II), a serine peptidase involved in the inactivation of the neuropeptide cholecystokinin-8 (CCK-8).[1] Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. This document outlines the solubility of **Butabindide** oxalate in common laboratory solvents and provides step-by-step instructions for creating and storing stable stock solutions.

Introduction to Butabindide

Butabindide, and its more water-soluble salt form **Butabindide** oxalate, are powerful tools for studying the physiological roles of TPP II and the modulation of CCK-8 signaling.[2] TPP II inhibition by **Butabindide** has been shown to protect CCK-8 from degradation, thereby potentiating its effects.[2] Accurate and consistent preparation of **Butabindide** solutions is the first step in achieving reliable experimental outcomes.

Quantitative Data Summary

The following tables summarize the key quantitative information for the preparation of **Butabindide** oxalate stock solutions.

Table 1: Physicochemical Properties of **Butabindide Oxalate**

Property	Value	Reference
Molecular Formula	$C_{17}H_{25}N_3O_2 \cdot C_2H_2O_4$	[3]
Molecular Weight	393.44 g/mol	[4][5]
Purity	≥98%	[3]

Table 2: Solubility of **Butabindide Oxalate**

Solvent	Solubility	Reference
Water	Soluble to 100 mM	[4]
DMSO	Soluble to 100 mM; 39.34 mg/mL	[4][5]
DMF	1.6 mg/mL	[3]
DMF:PBS (pH 7.2) (1:9)	0.1 mg/mL	[3]

Table 3: Recommended Storage and Stability of **Butabindide Oxalate**

Form	Storage Temperature	Stability	Reference
Solid (Powder)	-20°C (desiccated)	≥ 4 years	[3][4]
Stock Solution (in DMSO or Water)	-80°C	Up to 6 months	[6][7]
Stock Solution (in DMSO or Water)	-20°C	Up to 1 month	[6][7]

Experimental Protocols

Materials and Equipment

- **Butabindide** oxalate powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free water
- Vortex mixer
- Sonicator (optional)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips
- Analytical balance

Protocol for Preparing a 10 mM Butabindide Oxalate Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **Butabindide** oxalate stock solution in DMSO.

- **Equilibrate Reagents:** Allow the vial of **Butabindide** oxalate powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weigh Butabindide Oxalate:** Accurately weigh out 3.93 mg of **Butabindide** oxalate powder using an analytical balance.
- **Dissolution:**
 - Add the weighed **Butabindide** oxalate to a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to dissolve the compound.
 - If necessary, briefly sonicate the solution in a water bath to ensure complete dissolution. Visually inspect the solution to confirm that no particulates are present.

- Aliquoting:
 - Dispense the stock solution into smaller, single-use aliquots in sterile cryovials. This will help to avoid repeated freeze-thaw cycles.[\[6\]](#)[\[7\]](#)
- Storage:
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[6\]](#)[\[7\]](#)

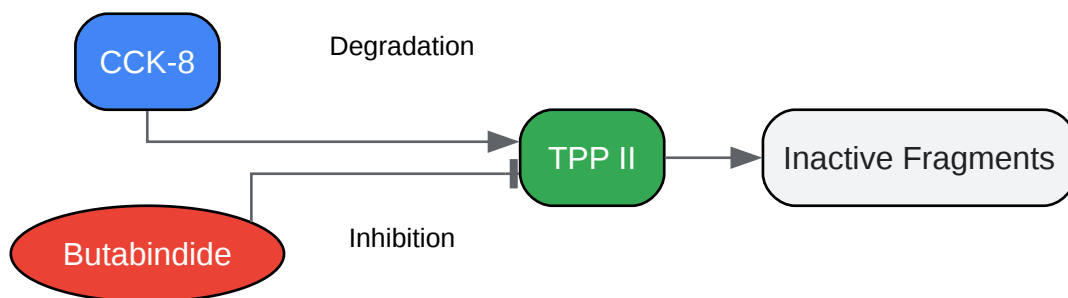
Protocol for Preparing a 10 mM Butabindide Oxalate Stock Solution in Water

This protocol describes the preparation of 1 mL of a 10 mM **Butabindide** oxalate stock solution in sterile water.

- Equilibrate Reagents: Allow the vial of **Butabindide** oxalate powder to equilibrate to room temperature.
- Weigh **Butabindide** Oxalate: Accurately weigh out 3.93 mg of **Butabindide** oxalate powder.
- Dissolution:
 - Add the weighed powder to a sterile microcentrifuge tube.
 - Add 1 mL of sterile, nuclease-free water.
 - Vortex vigorously until the solid is completely dissolved. Warming the solution slightly may aid in dissolution.
- Sterilization (Optional but Recommended):
 - If the stock solution is intended for use in cell culture, it is advisable to sterilize it by passing it through a 0.22 µm syringe filter.
- Aliquoting and Storage:

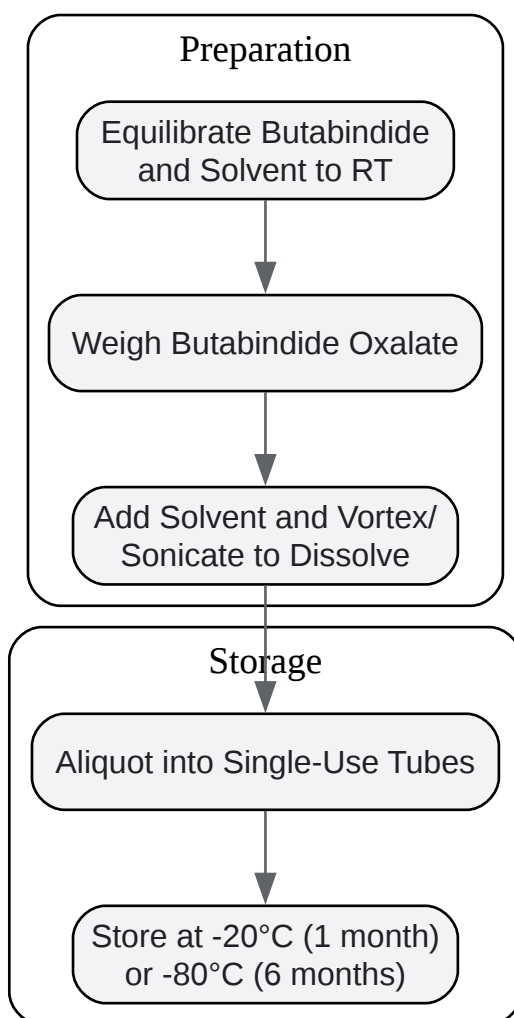
- Aliquot the solution into sterile tubes and store at -80°C for up to 6 months or -20°C for up to 1 month.^{[6][7]}

Visualizations



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Caption: Mechanism of **Butabindide** Action.



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Caption: Workflow for **Butabindide** Stock Preparation.

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